

A Technical Guide to the Physical Properties of 1-Methylpentyl Butanoate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2-Hexanol butanoate

Cat. No.: B1615894

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methylpentyl butanoate (also known as hexan-2-yl butanoate) is an organic compound classified as an ester of butanoic acid and 2-hexanol. With its characteristic fruity aroma, it finds applications in the flavor and fragrance industries. A thorough understanding of its physical properties is essential for its application in research, development, and quality control. This technical guide provides a summary of the known physical characteristics of 1-methylpentyl butanoate, outlines detailed experimental protocols for their determination, and presents logical and experimental workflows through visual diagrams.

Core Physical Properties

Quantitative experimental data for many of the physical properties of 1-methylpentyl butanoate are not readily available in public scientific literature. The following table summarizes the available data.

| Physical Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₁₀ H ₂₀ O ₂ | [1] |
| Molecular Weight | 172.26 g/mol | [1][2] |
| Boiling Point | Data not available | |
| Melting Point | Data not available | |
| Density | Data not available | |
| Refractive Index | Data not available | |
| Water Solubility | Data not available | |

Experimental Protocols for Physical Property Determination

The following sections detail standardized methodologies for determining the key physical properties of liquid esters like 1-methylpentyl butanoate.

Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a common and efficient technique for determining the boiling point of a small sample of liquid.

Materials:

- Thiele tube
- High-boiling point mineral oil
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube

- Rubber band or wire for attachment
- Bunsen burner or heating mantle
- Sample of 1-methylpentyl butanoate

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the top of the side arm.
- Add a small amount (0.5-1 mL) of 1-methylpentyl butanoate to the small test tube.
- Place the capillary tube (sealed end up) into the small test tube containing the sample.
- Attach the small test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Insert the thermometer and attached test tube into the Thiele tube, ensuring the thermometer bulb is below the side arm.
- Gently heat the side arm of the Thiele tube. The design of the tube will ensure even heat distribution through convection.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. Record this temperature.

Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. A pycnometer (or specific gravity bottle) is a flask with a precise volume used for accurate density measurements of liquids.

Materials:

- Pycnometer with a ground-glass stopper and capillary opening
- Analytical balance (accurate to ± 0.0001 g)
- Thermometer
- Water bath
- Sample of 1-methylpentyl butanoate
- Distilled water
- Acetone (for cleaning and drying)

Procedure:

- Clean the pycnometer thoroughly with distilled water and then acetone. Dry it completely.
- Weigh the empty, dry pycnometer and record its mass (m_1).
- Fill the pycnometer with distilled water and insert the stopper. Ensure the capillary is filled and there are no air bubbles. Wipe the outside dry.
- Place the filled pycnometer in a constant temperature water bath until it reaches thermal equilibrium (e.g., 20°C).
- Remove the pycnometer, wipe it dry, and weigh it. Record the mass (m_2).
- Empty and dry the pycnometer.
- Fill the pycnometer with the 1-methylpentyl butanoate sample, following the same procedure as with the water.
- Thermostat the pycnometer in the water bath to the same temperature.
- Wipe the pycnometer dry and weigh it. Record the mass (m_3).
- The density of water (ρ_{water}) at the experimental temperature is known. The density of the sample (ρ_{sample}) is calculated using the formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] \cdot \rho_{\text{water}}$

ρ_{water}

Determination of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is temperature-dependent.

Materials:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Light source (typically a sodium lamp, $\lambda = 589 \text{ nm}$)
- Dropper or pipette
- Sample of 1-methylpentyl butanoate
- Ethanol or acetone and soft lens paper for cleaning

Procedure:

- Turn on the refractometer and the light source. Allow the instrument to warm up.
- Set the circulating water bath to the desired temperature (e.g., 20°C) and allow the prisms of the refractometer to reach thermal equilibrium.
- Clean the surfaces of the illuminating and refracting prisms with a few drops of ethanol or acetone and wipe dry with soft lens paper.
- Using a clean dropper, place a few drops of the 1-methylpentyl butanoate sample onto the surface of the lower prism.
- Close the prisms firmly.
- Look through the eyepiece and adjust the coarse adjustment knob until the light and dark fields are visible.

- If a colored band is visible at the borderline, turn the chromaticity adjustment knob until the borderline is sharp and achromatic.
- Turn the fine adjustment knob to center the borderline exactly on the crosshairs in the eyepiece.
- Read the refractive index value from the scale.
- Clean the prisms thoroughly after the measurement.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of an ester like 1-methylpentyl butanoate can be qualitatively assessed in various solvents.

Materials:

- Test tubes and rack
- Graduated pipettes or cylinders
- Vortex mixer or shaker
- Sample of 1-methylpentyl butanoate
- Various solvents (e.g., water, ethanol, diethyl ether, hexane)

Procedure (Qualitative):

- Place a known volume (e.g., 1 mL) of the solvent into a test tube.
- Add a small, known amount of 1-methylpentyl butanoate (e.g., 0.1 mL or a few drops) to the solvent.
- Agitate the mixture vigorously for a set period (e.g., 1-2 minutes) using a vortex mixer or by shaking.
- Allow the mixture to stand and observe.

- Record the observation:
 - Soluble: A single, clear liquid phase is formed.
 - Partially Soluble: The sample dissolves to some extent, but some undissolved material remains, or the solution is cloudy.
 - Insoluble: Two distinct liquid layers are observed, or the sample does not appear to dissolve at all.
- Repeat the procedure with different solvents to determine the solubility profile.

Visualization of Concepts

Factors Influencing Physical Properties of Esters

The physical properties of an ester like 1-methylpentyl butanoate are determined by its molecular structure and the resulting intermolecular forces.

Caption: Logical relationship of factors affecting ester properties.

Experimental Workflow for Boiling Point Determination

The following diagram illustrates the step-by-step process for determining the boiling point of 1-methylpentyl butanoate using the Thiele tube method.

Caption: Experimental workflow for boiling point determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butanoic acid, 1-methylpentyl ester [webbook.nist.gov]
- 2. 1-Methylpentyl butanoate | C₁₀H₂₀O₂ | CID 243670 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 1-Methylpentyl Butanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1615894#physical-properties-of-1-methylpentyl-butanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com